Structural Determination of (2-Cyclopropyl-6-fluorophenyl)-methanol: A Technical Guide

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Compound of Interest

Compound Name:	*(2-Cyclopropyl-6-fluorophenyl)-methanol*
Cat. No.:	*B8716680*

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Executive Summary

(2-Cyclopropyl-6-fluorophenyl)-methanol (CAS: 1365272-09-0, analogous) represents a class of conformationally restricted benzyl alcohols utilized to modulate potency and metabolic stability in drug discovery. The steric bulk of the ortho-cyclopropyl group, combined with the electronic modulation of the ortho-fluorine, creates a unique "molecular lock" that restricts rotation around the phenyl-benzylic bond.

This guide provides a comprehensive protocol for the synthesis, crystallization, and X-ray diffraction (XRD) analysis of this compound. It addresses the specific challenge of crystallizing low-melting, lipophilic benzyl alcohols and offers a structural analysis framework focusing on the ortho-effect and fluorine-mediated interactions.

Chemical Context & Significance

In medicinal chemistry, the 2-cyclopropyl-6-fluoro substitution pattern is employed to:

- Fill Hydrophobic Pockets: The cyclopropyl group acts as a rigid, lipophilic spacer that occupies specific sub-pockets (e.g., in HPK1 kinase domains).

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- Restrict Conformation: The steric clash between the cyclopropyl ring and the benzylic substituent forces the molecule into a preferred conformation, reducing the entropic penalty of binding.
- Block Metabolism: Substitution at both ortho positions protects the benzylic carbon from rapid oxidation by cytochrome P450 enzymes.

Key Physicochemical Properties (Predicted)

Property	Value / Description
Molecular Formula	$C_{10}H_{11}FO$
Molecular Weight	166.19 g/mol
Physical State	Viscous Oil / Low-melting Solid
LogP (Predicted)	~2.3 – 2.5
H-Bond Donors	1 (–OH)
H-Bond Acceptors	1 (–OH), 1 (–F)

Experimental Protocols

Synthesis Workflow

To obtain X-ray quality material, high purity (>99%) is required. The preferred route utilizes a Suzuki-Miyaura coupling followed by reduction.

- Step 1: Suzuki Coupling
  - Reactants: 2-Bromo-6-fluorobenzaldehyde + Cyclopropylboronic acid.
  - Catalyst: $Pd(dppf)Cl_2$ or $Pd(OAc)_2$/SPhos (for sterically hindered substrates).
  - Base/Solvent: K_3PO_4 / Toluene:Water (3:1).
  - Conditions: Reflux, 12–16 h.

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- Note: The aldehyde is preferred over the alcohol for coupling to avoid oxidation side-reactions.

- Step 2: Reduction
  - Reactants: (2-Cyclopropyl-6-fluorophenyl)carbaldehyde + $NaBH_4$.
  - Solvent: MeOH or EtOH (0 °C to RT).
  - Workup: Quench with sat. NH_4Cl, extract with EtOAc.

Crystallization Screening (The "Oil" Problem)

Benzyl alcohols with flexible cycloalkyl substituents often persist as oils. The following screening matrix is designed to induce nucleation.

Method A: Vapor Diffusion (Preferred)

- Inner Vial: 20 mg compound in 0.5 mL "Good Solvent" (EtOAc or DCM).
- Outer Vial: 3 mL "Anti-Solvent" (Pentane or Hexane).
- Condition: Seal and store at 4 °C for 72 hours.

Method B: Derivatization (Contingency)

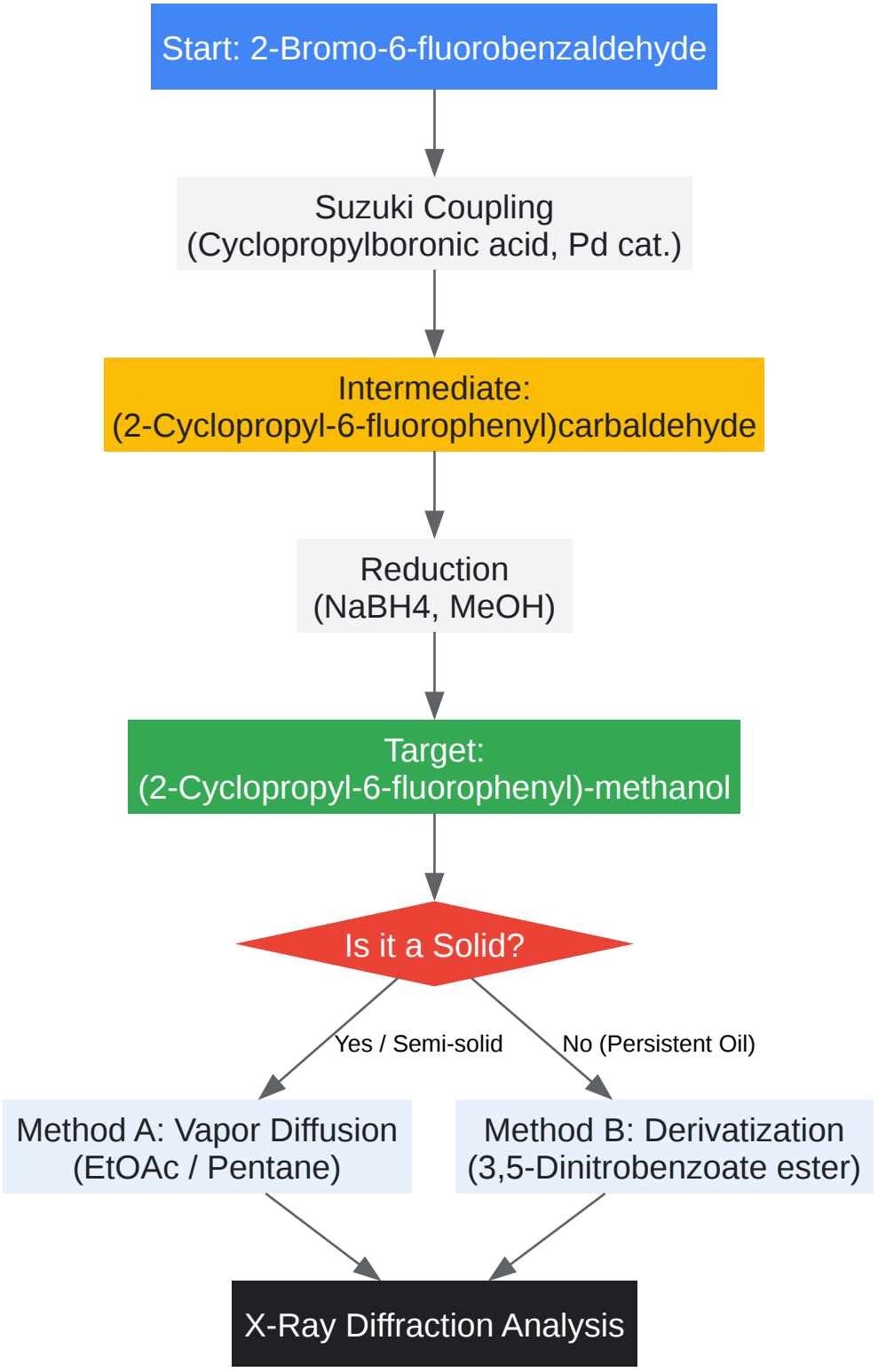
If the alcohol refuses to crystallize, convert it to a crystalline ester derivative.

- Reagent: 3,5-Dinitrobenzoyl chloride.
- Rationale: The nitro-aromatic rings induce strong

  stacking, forcing lattice formation.
- Protocol: React alcohol (1 eq) with acid chloride (1.1 eq) and Pyridine (1.5 eq) in DCM. Crystallize the resulting ester from EtOH.

Visualization: Synthesis & Crystallization Workflow

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Figure 1: Decision tree for the synthesis and crystallization of sterically hindered benzyl alcohols.

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Structural Analysis Framework (X-Ray Diffraction)

When analyzing the crystal structure of **(2-Cyclopropyl-6-fluorophenyl)-methanol**, the following geometric parameters are critical for validating the "Conformational Lock" hypothesis.

The "Bisected" Cyclopropyl Conformation

The orientation of the cyclopropyl ring relative to the benzene ring is the most important structural feature.

- Expectation: The cyclopropyl ring typically adopts a bisected conformation where the methine C-H bond of the cyclopropyl group eclipses the plane of the benzene ring.
- Torsion Angle (

  ): Defined by

  .
  - Bisected:

    or

    (Maximizes conjugation, minimizes steric clash with the benzylic -CH2OH).
  - Perpendicular:

    (Less likely due to steric clash with the ortho-fluorine).

Intramolecular Interactions (F···H-O)

The proximity of the fluorine atom to the hydroxyl group allows for potential intramolecular hydrogen bonding.

- Metric: Measure the distance between Fluorine (F) and Hydroxyl Hydrogen (H).
- Criteria:
  - (Sum of van der Waals radii).

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- Analysis: While C-F is a weak acceptor, in the absence of strong intermolecular donors, a 5-membered ring motif (

) may stabilize a specific rotamer of the methanol group.

Standard Crystallographic Reporting Table (Template)

Use this table to standardize the reporting of your experimental data.

Parameter	Description
Crystal System	Likely Monoclinic or Triclinic (common for benzyl alcohols)
Space Group	Typically or
Unit Cell Dimensions	(\AA); (°)
Z / Z'	Number of molecules per unit cell / asymmetric unit
R-Factor ( )	Target for publication quality
Goodness of Fit (S)	Target range 1.0 – 1.1

Applications in Drug Design

Understanding this crystal structure allows researchers to:

- Parameterize Force Fields: Use the exact bond angles of the cyclopropyl-phenyl linkage to improve docking simulations for HPK1 or Orexin receptors.
- Rationalize SAR: If the crystal structure shows the -OH group pointing away from the fluorine due to electrostatic repulsion, this explains why replacing -F with -H or -Cl might drastically

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change binding affinity.

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- To cite this document: BenchChem. [Structural Determination of (2-Cyclopropyl-6-fluorophenyl)-methanol: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8716680/docs#structural-determination-of-2-cyclopropyl-6-fluorophenyl-methanol-a-technical-guide]

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